

# 3-Dimethylamino-1-propanol physical and chemical properties

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## Compound of Interest

Compound Name: 3-Dimethylamino-1-propanol

Cat. No.: B049565

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An In-depth Technical Guide to **3-Dimethylamino-1-propanol**

## Introduction

**3-Dimethylamino-1-propanol**, also known as N,N-Dimethyl-3-aminopropanol, is a versatile bifunctional organic compound belonging to the amino alcohol class. Its structure contains both a tertiary amine and a primary alcohol functional group, which imparts basic, nucleophilic, and reactive properties.<sup>[1]</sup> This dual functionality makes it a valuable intermediate and building block in a wide range of chemical syntheses.<sup>[1][2]</sup> It serves as an important raw material in the production of pharmaceuticals, agrochemicals, and dyestuffs.<sup>[2][3][4][5]</sup> This document provides a comprehensive overview of its physical and chemical properties, synthesis protocols, and applications, tailored for researchers, scientists, and professionals in drug development.

## Physical and Chemical Properties

**3-Dimethylamino-1-propanol** is a colorless to pale yellow liquid at room temperature.<sup>[2][6]</sup> It is stable under normal conditions but is flammable and sensitive to air.<sup>[2][7]</sup> It is incompatible with strong oxidizing agents and acids.<sup>[7][8]</sup>

## Table 1: Physical Properties of 3-Dimethylamino-1-propanol

| Property                              | Value                             | Source(s) |
|---------------------------------------|-----------------------------------|-----------|
| Molecular Formula                     | C <sub>5</sub> H <sub>13</sub> NO | [3][7]    |
| Molecular Weight                      | 103.16 g/mol                      | [7][9]    |
| Appearance                            | Clear colorless to yellow liquid  | [2][7]    |
| Density                               | 0.872 g/mL at 25 °C               | [2][10]   |
| Boiling Point                         | 163-164 °C                        | [2]       |
| Melting Point                         | -35 °C                            | [2][7]    |
| Flash Point                           | 41 °C (105.8 °F) - closed cup     | [11]      |
| Refractive Index (n <sub>20</sub> /D) | 1.436                             | [10]      |
| Vapor Pressure                        | 1.56 hPa at 20 °C                 | [3][10]   |
| Water Solubility                      | Miscible                          | [2][7]    |
| logP (Octanol/Water)                  | -0.06960                          | [12]      |
| pKa (Basic)                           | 9.3                               | [9]       |

**Table 2: Chemical Identifiers**

| Identifier    | Value                       | Source(s) |
|---------------|-----------------------------|-----------|
| CAS Number    | 3179-63-3                   | [3][7]    |
| EINECS Number | 221-659-2                   | [7][12]   |
| InChI Key     | PYSGFFTXMUWEOT-UHFFFAOYSA-N | [7][9]    |
| SMILES        | CN(C)CCCO                   | [9]       |

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **3-Dimethylamino-1-propanol**. Key spectral information is available from various sources.

- $^1\text{H}$  NMR &  $^{13}\text{C}$  NMR: Proton and Carbon NMR spectra are available for structural elucidation.  
[9][12][13]
- Infrared (IR) Spectroscopy: IR spectra, available for both liquid film and  $\text{CCl}_4$  solution, show characteristic peaks for O-H and C-N bonds.[9][12]
- Mass Spectrometry (MS): Electron ionization mass spectrometry data is available for determining the molecular weight and fragmentation pattern.[9][12]

## Experimental Protocols

### Synthesis of 3-Dimethylamino-1-propanol via Michael Addition and Hydrogenation

A prevalent industrial method for synthesizing **3-Dimethylamino-1-propanol** involves a two-step process: the Michael addition of dimethylamine to acrolein, followed by the hydrogenation of the resulting intermediate.[1] The following protocol is based on a patented industrial process.[14]

#### Step 1: Formation of 3-(Dimethylamino)propanal Intermediate

- Apparatus: A 270 ml autoclave equipped with cooling and stirring capabilities.
- Reagents:
  - Dimethylamine: 67.6 g (1.5 mol)
  - Acrolein: 16.8 g (0.3 mol)
- Procedure:
  - Charge the autoclave with 67.6 g of dimethylamine.
  - While cooling the autoclave to  $4^\circ\text{C}$ , pump in 16.8 g of acrolein over a period of 60 minutes.
  - After the addition is complete, continue stirring the mixture for an additional 15 minutes at  $4^\circ\text{C}$ .

- The reaction progress can be monitored by gas chromatography to confirm the formation of the enamine intermediate and full conversion of acrolein.[\[14\]](#)

## Step 2: Hydrogenation to **3-Dimethylamino-1-propanol**

- Apparatus: A second 270 ml high-pressure autoclave suitable for hydrogenation, connected to the first autoclave.
- Reagents:
  - Raney Cobalt (Ra-Co) catalyst (THF-washed): 1.8 g
  - Ammonia (NH<sub>3</sub>): 51.0 g (3.0 mol)
  - Water: 10.8 g (0.6 mol)
  - Hydrogen (H<sub>2</sub>) gas
- Procedure:
  - Charge the second high-pressure autoclave with 1.8 g of Ra-Co catalyst, 51.0 g of ammonia, and 10.8 g of water.
  - Transfer the contents from the first autoclave into the second autoclave by injecting hydrogen.
  - Heat the second autoclave to 80°C.
  - Pressurize the autoclave with hydrogen to 60 bar.
  - Maintain the hydrogenation reaction for 2 hours, adding hydrogen as needed to maintain the pressure.
  - After 2 hours, cool the reactor and vent the pressure.
  - Analyze the product mixture by gas chromatography to determine the yield of **3-Dimethylamino-1-propanol**.[\[14\]](#)

# Applications in Drug Development and Organic Synthesis

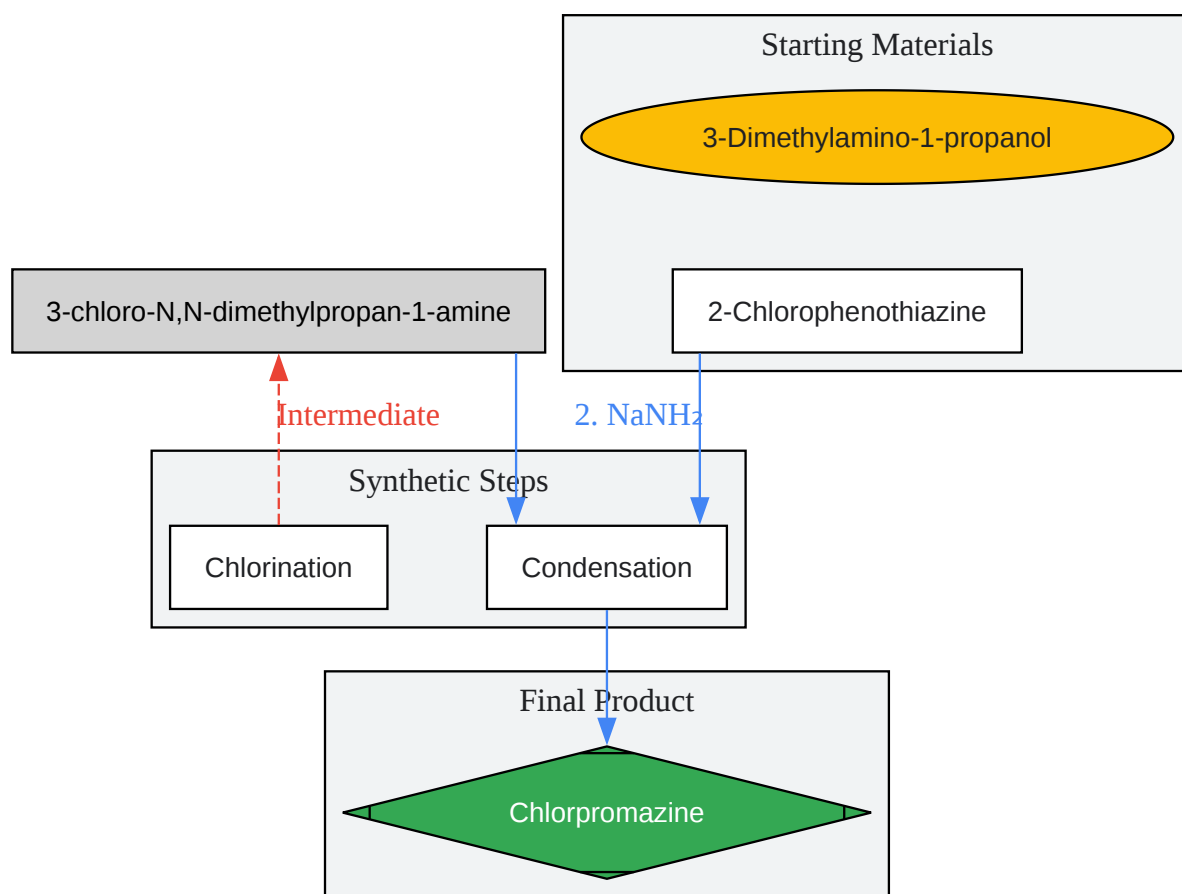
**3-Dimethylamino-1-propanol** is a key intermediate in the synthesis of various Active Pharmaceutical Ingredients (APIs).<sup>[2][5]</sup> Its bifunctional nature allows it to be a versatile precursor for complex molecular architectures.<sup>[1][15]</sup>

- **Chlorpromazine Synthesis:** It is used in the production of chlorpromazine, a phenothiazine-class antipsychotic drug used to treat schizophrenia and other mental illnesses.<sup>[6]</sup> Chlorpromazine acts as an antagonist of central dopamine receptors.<sup>[6]</sup>
- **Duloxetine Synthesis:** A chiral derivative, (S)-3-(Dimethylamino)-1-(2-thienyl)-1-propanol, is a crucial intermediate in the synthesis of the antidepressant duloxetine.<sup>[1][15]</sup>
- **Other Pharmaceuticals:** It serves as a building block for other drugs, including certain antihistamines and local anesthetics.<sup>[2]</sup>
- **Organic Synthesis:** The tertiary amine group provides basic and nucleophilic properties, making it useful as a catalyst or reagent in reactions like Michael additions and Mannich reactions.<sup>[1][15]</sup>

## Visualizations

### Logical Relationship in Pharmaceutical Synthesis

The following diagram illustrates the role of **3-Dimethylamino-1-propanol** as a key intermediate in the synthesis of the antipsychotic drug Chlorpromazine.



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Caption: Synthesis pathway of Chlorpromazine from **3-Dimethylamino-1-propanol**.

## Safety and Handling

**3-Dimethylamino-1-propanol** is a hazardous chemical that requires careful handling. It is a flammable liquid and vapor.[9][11][16] It is harmful if swallowed and causes severe skin burns and eye damage.[9][16]

## Table 3: GHS Hazard Information

| Category                 | Code                                                                                                                                 | Description                                                                      |
|--------------------------|--------------------------------------------------------------------------------------------------------------------------------------|----------------------------------------------------------------------------------|
| Pictograms               |  , corrosive, health hazard                         | GHS02, GHS05, GHS07                                                              |
| Signal Word              | Danger                                                                                                                               | [9][11]                                                                          |
| Hazard Statements        | H226                                                                                                                                 | Flammable liquid and vapor.[9]<br>[11]                                           |
| H302                     | Harmful if swallowed.[9][11]                                                                                                         |                                                                                  |
| H314                     | Causes severe skin burns and eye damage.[9][11]                                                                                      |                                                                                  |
| Precautionary Statements | P210                                                                                                                                 | Keep away from heat, sparks, open flames, and hot surfaces.<br>— No smoking.[11] |
| P280                     | Wear protective gloves/protective clothing/eye protection/face protection.[11]                                                       |                                                                                  |
| P301 + P312              | IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[11]                                                                    |                                                                                  |
| P303 + P361 + P353       | IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[11]                              |                                                                                  |
| P305 + P351 + P338       | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[11] |                                                                                  |

Handling and Storage: Store in a cool, dry, well-ventilated area away from incompatible substances and sources of ignition.[8][17] Keep containers tightly closed.[17] Use spark-proof tools and explosion-proof equipment.[17] Ground and bond containers when transferring material.[17]

Personal Protective Equipment (PPE): Wear appropriate protective eyeglasses or chemical safety goggles, protective gloves, and protective clothing to prevent skin and eye contact.[17]  
Use a NIOSH-approved respirator when necessary.[17]

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